

# A Comprehensive Technical Guide to the Physical Properties of 2-Hydroxypropyl Stearate

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## Compound of Interest

Compound Name: 2-Hydroxypropyl stearate

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This technical guide provides an in-depth overview of the core physical properties of **2-Hydroxypropyl stearate**. The information is curated for professionals in research and development who require precise data for formulation, characterization, and quality control purposes. This document aggregates available data, outlines general experimental methodologies for property determination, and presents a logical workflow for its physical characterization.

## Chemical Identity

**2-Hydroxypropyl stearate** is the monoester of stearic acid and propylene glycol. It is a non-ionic surfactant and emulsifying agent used in various pharmaceutical, cosmetic, and food applications.

Identifier	Value
IUPAC Name	2-hydroxypropyl octadecanoate
Synonyms	Propylene glycol monostearate, 2-Hydroxypropyl octadecanoate, NSC 4841[1]
CAS Number	1323-39-3[1][2][3]
Molecular Formula	C <sub>21</sub> H <sub>42</sub> O <sub>3</sub> [1]
Molecular Weight	342.56 g/mol [1][2][4]
Chemical Structure	(Illustration of the chemical structure)

## Quantitative Physical and Chemical Data

The following tables summarize the key quantitative physical and chemical properties of **2-Hydroxypropyl stearate**.

Table 2.1: General Physical Properties

Property	Value	Notes
Physical State	Solid at room temperature[1]	Often described as a waxy solid.
Appearance	White to yellowish solid	Based on typical appearance of similar fatty acid esters.
Density	0.9 ± 0.1 g/cm <sup>3</sup> [2][4]	At standard conditions.

Table 2.2: Thermal Properties

Property	Value	Notes
Melting Point	35 °C[2][4] to 41-48 °C[3]	The range may reflect differences in purity or isomeric composition.
Boiling Point	447.7 ± 18.0 °C[2][4]	At 760 mmHg.
Flash Point	166.7 ± 14.0 °C[2][4]	

Table 2.3: Solubility and Partitioning

Property	Value	Conditions
Solubility	Soluble in Chloroform, Ethanol, Ethyl ether, Hexane[1]	Insoluble in water is expected[5]
Octanol/Water Partition Coefficient (LogP)	8.20[2]	Calculated value, indicating high lipophilicity.

Table 2.4: Other Physicochemical Properties

Property	Value	Conditions
Vapor Pressure	0.0 ± 2.5 mmHg[2]	At 25 °C.

## Experimental Protocols for Property Determination

While specific experimental protocols for **2-Hydroxypropyl stearate** are not readily available in the public domain, the following are standard methodologies for determining the physical properties listed above.

### 3.1 Melting Point Determination

The melting point of a solid like **2-Hydroxypropyl stearate** is typically determined using one of the following methods:

- **Capillary Method (USP <741>):** A small, powdered sample is packed into a capillary tube and heated in a calibrated apparatus. The temperature range over which the sample melts is recorded as the melting range.
- **Differential Scanning Calorimetry (DSC):** This thermal analysis technique measures the heat flow into or out of a sample as it is heated, cooled, or held at a constant temperature. The melting point is determined from the peak of the endothermic transition in the DSC thermogram.

### 3.2 Boiling Point Determination

The boiling point can be determined by:

- **Distillation Method:** The sample is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid at a given pressure is recorded.
- **Ebulliometer:** An instrument that precisely measures the boiling point of a liquid by measuring the temperature of the vapor-liquid equilibrium.

### 3.3 Density Measurement

The density of a solid can be measured by:

- **Pycnometry:** A pycnometer (a flask with a specific volume) is used to measure the volume of the solid by displacement of a liquid of known density in which the solid is insoluble. The mass of the solid is then divided by the determined volume.
- **Gas Pycnometry:** This technique uses a gas (typically helium) to measure the volume of the solid, which is then used to calculate the density.

### 3.4 Solubility Assessment

To determine solubility:

- **Equilibrium Solubility Method:** An excess amount of the solid is added to a known volume of the solvent. The mixture is agitated at a constant temperature for a sufficient time to reach

equilibrium. The solution is then filtered, and the concentration of the dissolved solute is determined by a suitable analytical method (e.g., HPLC, gravimetry).

## Visualization of Logical Workflow

As **2-Hydroxypropyl stearate** is an excipient and not a pharmacologically active substance, it is not involved in biological signaling pathways. The following diagram illustrates a logical workflow for the physical and chemical characterization of **2-Hydroxypropyl stearate**.

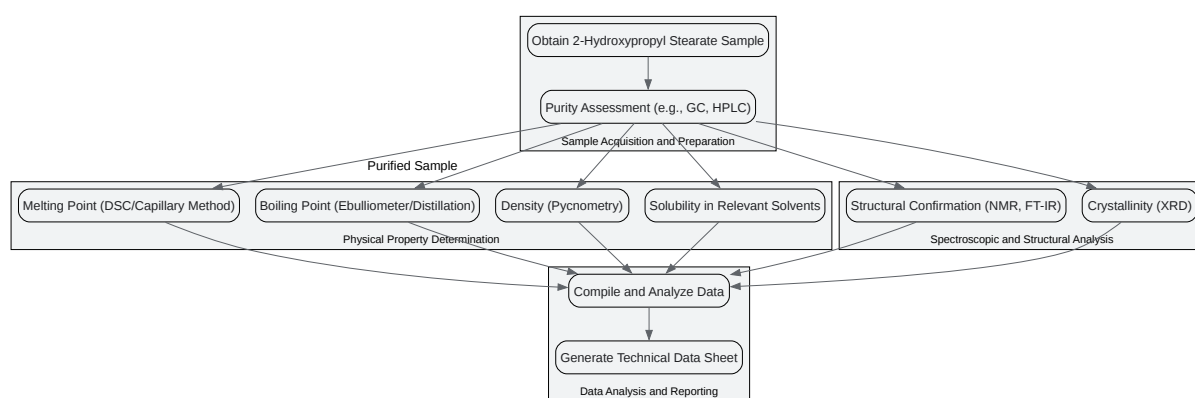


Figure 1: Logical Workflow for Physicochemical Characterization of 2-Hydroxypropyl Stearate

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